PI3Kα-IN-12: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*PI3K-IN-12*
Cat. No.:	*B15542768*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of PI3Kα-IN-12, a potent and selective inhibitor of the p110α catalytic subunit of phosphoinositide 3-kinase (PI3K). This document consolidates key chemical, physical, and pharmacological properties of PI3Kα-IN-12, alongside detailed experimental protocols and visualizations of its mechanism of action within relevant signaling pathways.

Chemical Structure and Properties

PI3Kα-IN-12 is a small molecule inhibitor belonging to the 1,3,5-triazine class of compounds. Its chemical identity and core physicochemical properties are summarized below.

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Property	Value
IUPAC Name	4-(4,6-di(morpholin-4-yl)-1,3,5-triazin-2-yl)-N-(tert-butyl)benzenesulfonamide (Predicted)
Molecular Formula	C28H36F2N10O5S3
Molecular Weight	726.84 g/mol
SMILES String	O=S(C1=CC=C(C2=NC(N3CCOCC3)=NC(N4CCOCC4)=N2)C=C1)(NC(C)(C)C)=O (Predicted)
CAS Number	Not available
Appearance	Crystalline solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability.

Pharmacological Properties

PI3Kα-IN-12 is a highly potent and selective inhibitor of the PI3Kα isoform. Its primary mechanism of action is the inhibition of the catalytic activity of p110α, which blocks the conversion of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). This, in turn, disrupts the PI3K/AKT/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival.

In Vitro Activity

Target / Cell Line	IC50 Value
PI3Kα (enzyme assay)	1.2 nM
HCT-116 (colorectal carcinoma)	0.83 µM
U87-MG (glioblastoma)	1.25 µM

In Vivo Activity

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Animal Model	Cell Line	Dosage and Administration	Outcome
Xenograft Mouse Model	U87-MG	40 mg/kg; Intraperitoneal (IP)	Induced tumor regression

Signaling Pathway

PI3Kα-IN-12 exerts its effects by inhibiting the PI3K/AKT/mTOR signaling cascade. The following diagram illustrates the canonical pathway and the point of inhibition by PI3Kα-IN-12.

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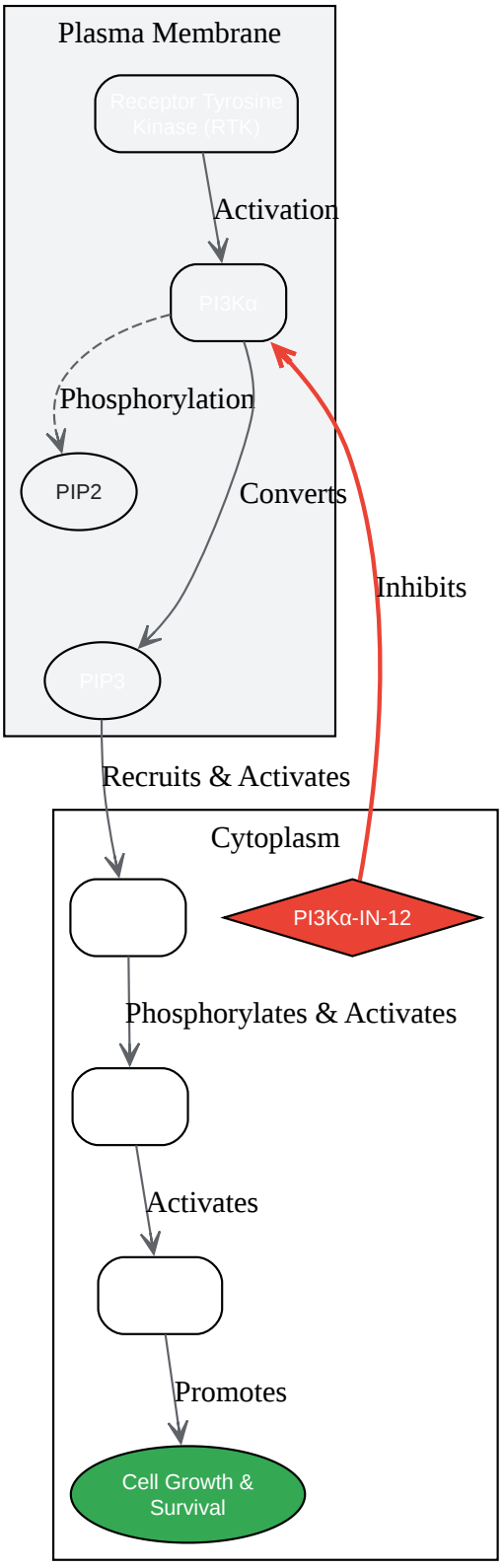

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PI3K/AKT/mTOR signaling pathway and the inhibitory action of PI3Kα-IN-12.

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Experimental Protocols

The following are detailed methodologies for key experiments involving PI3Kα-IN-12.

In Vitro Kinase Assay

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC50) of PI3Kα-IN-12 against the PI3Kα enzyme.

Workflow Diagram:

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Workflow for an in vitro PI3Kα kinase assay.

Methodology:

- Reagent Preparation:
  - Prepare a stock solution of PI3Kα-IN-12 in 100% DMSO.
  - Prepare a kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 100 mM NaCl, 10 mM MgCl2, 1 mM DTT).
  - Prepare solutions of recombinant human PI3Kα enzyme, PIP2 substrate, and ATP in the kinase reaction buffer.
- Compound Dilution:
  - Perform serial dilutions of the PI3Kα-IN-12 stock solution in DMSO to create a range of concentrations for testing.
- Assay Procedure:
  - In a 384-well plate, add the PI3Kα enzyme and PIP2 substrate to each well.

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- Add the diluted PI3Kα-IN-12 or DMSO (vehicle control) to the appropriate wells.
- Pre-incubate for 15 minutes at room temperature.
- Initiate the kinase reaction by adding ATP to all wells.
- Incubate for 60 minutes at room temperature.
- Stop the reaction and measure the signal using a suitable detection method (e.g., ADP-Glo™ Kinase Assay).

- Data Analysis:
  - Plot the percentage of enzyme inhibition against the logarithm of the inhibitor concentration.
  - Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cell Proliferation Assay (MTS Assay)

This protocol describes how to assess the effect of PI3Kα-IN-12 on the proliferation of cancer cell lines such as HCT-116 and U87-MG.

Methodology:

- Cell Seeding:
  - Seed cells in a 96-well plate at a density of 5,000 cells per well and allow them to adhere overnight.
- Compound Treatment:
  - Treat the cells with serial dilutions of PI3Kα-IN-12 (typically from 0.01 to 100 µM) or DMSO as a vehicle control.
- Incubation:
  - Incubate the plates for 72 hours at 37°C in a humidified atmosphere with 5% CO2.

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- MTS Reagent Addition:
  - Add MTS reagent to each well according to the manufacturer's instructions and incubate for 2-4 hours.
- Absorbance Measurement:
  - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability relative to the vehicle-treated control cells.
  - Plot the percentage of viability against the logarithm of the inhibitor concentration and determine the IC50 value.

Western Blot Analysis

This protocol is for analyzing the phosphorylation status of key proteins in the PI3K/AKT pathway in cells treated with PI3Kα-IN-12.

Methodology:

- Cell Treatment and Lysis:
  - Treat cells (e.g., U87-MG) with PI3Kα-IN-12 at various concentrations for a specified time (e.g., 2 hours).
  - Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification:
  - Determine the protein concentration of the lysates using a BCA protein assay.
- SDS-PAGE and Transfer:
  - Separate equal amounts of protein (e.g., 20-30 µg) on an SDS-polyacrylamide gel.

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- Transfer the separated proteins to a PVDF membrane.

- Immunoblotting:
  - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
  - Incubate the membrane with primary antibodies against phospho-AKT (Ser473), total AKT, and a loading control (e.g., β-actin) overnight at 4°C.
  - Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.

- Detection:
  - Visualize the protein bands using an enhanced

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